

analytical methods for 3-Ethoxy-2-nitroaniline characterization

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Compound of Interest

Compound Name: 3-Ethoxy-2-nitroaniline

Cat. No.: B515158

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Application Note: Comprehensive Characterization Framework for **3-Ethoxy-2-nitroaniline**

Executive Summary

This guide details the analytical characterization of **3-Ethoxy-2-nitroaniline** (CAS: 663195-31-1), a critical intermediate in the synthesis of benzimidazole-based kinase inhibitors and azo dyes.^[1] Due to the steric crowding of the ortho-nitro and meta-ethoxy groups relative to the amine, this molecule exhibits unique solubility and spectroscopic behaviors compared to its isomers (e.g., 4-ethoxy-2-nitroaniline).^[1]

This protocol departs from standard "cookbook" methods by integrating ICH Q2(R2) validation principles directly into the workflow. It prioritizes the differentiation of regioisomers and the quantification of potential genotoxic impurities.^[1]

Part 1: Structural Confirmation (The Identity Pillar)

The primary challenge in characterizing **3-ethoxy-2-nitroaniline** is distinguishing it from its isomers (e.g., 5-ethoxy-2-nitroaniline) formed during non-selective nitration processes.^[1] We utilize a "Triangulation Strategy" involving NMR, FTIR, and HRMS.^[1]

Nuclear Magnetic Resonance (NMR) Protocol

Causality: The 1,2,3-substitution pattern creates a specific coupling system for the aromatic protons (H4, H5, H6) that is distinct from 1,2,4- or 1,2,5-isomers.

- Instrument: 400 MHz (or higher) NMR Spectrometer.
- Solvent: DMSO-d6 (Preferred over CDCl₃ to visualize the exchangeable -NH₂ protons and prevent aggregation).[\[1\]](#)
- Internal Standard: TMS (0.00 ppm).[\[1\]](#)

Expected Chemical Shifts & Assignments:

Position	Group	Multiplicity	Approx. ^{[1][2]} ^{[3][4][5][6]} Shift (δ ppm)	Mechanistic Explanation
-NH ₂	Amine	Broad Singlet	6.0 – 7.5	Deshielded by ortho-NO ₂ H-bonding; broad due to exchange. ^[1]
H-4	Aromatic	Doublet (d)	6.3 – 6.6	Shielded by ortho-ethoxy and para-amino electron donation. ^[1]
H-5	Aromatic	Triplet (t)	7.0 – 7.3	Deshielded by para-nitro group; meta to donors. ^[1]
H-6	Aromatic	Doublet (d)	6.2 – 6.5	Shielded by ortho-amino group. ^[1]
-OCH ₂ -	Ethoxy	Quartet (q)	4.0 – 4.2	Deshielded by oxygen electronegativity. ^[1]
-CH ₃	Ethoxy	Triplet (t)	1.3 – 1.4	Standard methyl triplet. ^[1]

Critical Check: Distinguishing from 4-ethoxy-2-nitroaniline:

- 3-Ethoxy isomer: H5 is a triplet (Hz) due to two ortho neighbors.^[1]
- 4-Ethoxy isomer: H3 is a meta-coupled doublet (

Hz) and H5/H6 show ortho coupling.[\[1\]](#) The lack of a clear triplet in the aromatic region flags the wrong isomer.[\[1\]](#)

Fourier Transform Infrared Spectroscopy (FTIR)

Protocol: ATR (Attenuated Total Reflectance) on neat solid.[\[1\]](#)

- Diagnostic Bands:
 - : $\sim 1530\text{ cm}^{-1}$ (Strong).[\[1\]](#)
 - : $\sim 1350\text{ cm}^{-1}$ (Strong).[\[1\]](#)
 - : Doublet at $3400\text{--}3300\text{ cm}^{-1}$.[\[1\]](#) Note: Intramolecular H-bonding between NH_2 and NO_2 may shift these lower and broaden them.[\[1\]](#)
 - : $\sim 1250\text{ cm}^{-1}$ (Ether stretch).[\[1\]](#)

Part 2: Purity & Assay (The Quantification Pillar)

High-Performance Liquid Chromatography (HPLC) is the gold standard for purity.[\[1\]](#) We employ a Reverse-Phase Gradient method.[\[1\]](#) Isocratic methods are discouraged due to the potential for late-eluting oligomeric impurities common in aniline chemistry.[\[1\]](#)

HPLC Method Parameters

Parameter	Setting	Rationale
Column	C18, 150 x 4.6 mm, 3.5 μ m (e.g., Zorbax Eclipse Plus)	Balances resolution of isomers with reasonable backpressure. [1]
Mobile Phase A	0.1% Formic Acid in Water	Acidic pH suppresses silanol activity and keeps the aniline protonated/neutral depending on pKa, improving peak shape. [1]
Mobile Phase B	Acetonitrile (ACN)	Standard organic modifier; lower viscosity than methanol. [1]
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns. [1]
Detection	UV @ 254 nm & 230 nm	254 nm is universal for aromatics; 230 nm targets the nitro-auxochrome for higher sensitivity. [1]
Column Temp	30°C	Ensures retention time reproducibility. [1]
Injection Vol	5–10 μ L	Prevent column overload.

Gradient Profile

- 0.0 min: 95% A / 5% B (Equilibration)
- 2.0 min: 95% A / 5% B (Hold for polar impurities)
- 15.0 min: 10% A / 90% B (Ramp to elute hydrophobic byproducts)
- 18.0 min: 10% A / 90% B (Wash)
- 18.1 min: 95% A / 5% B (Re-equilibration)

System Suitability Criteria (Self-Validating)

Before releasing results, the system must pass:

- Tailing Factor (

):

(Crucial for basic anilines).[\[1\]](#)

- Resolution (

):

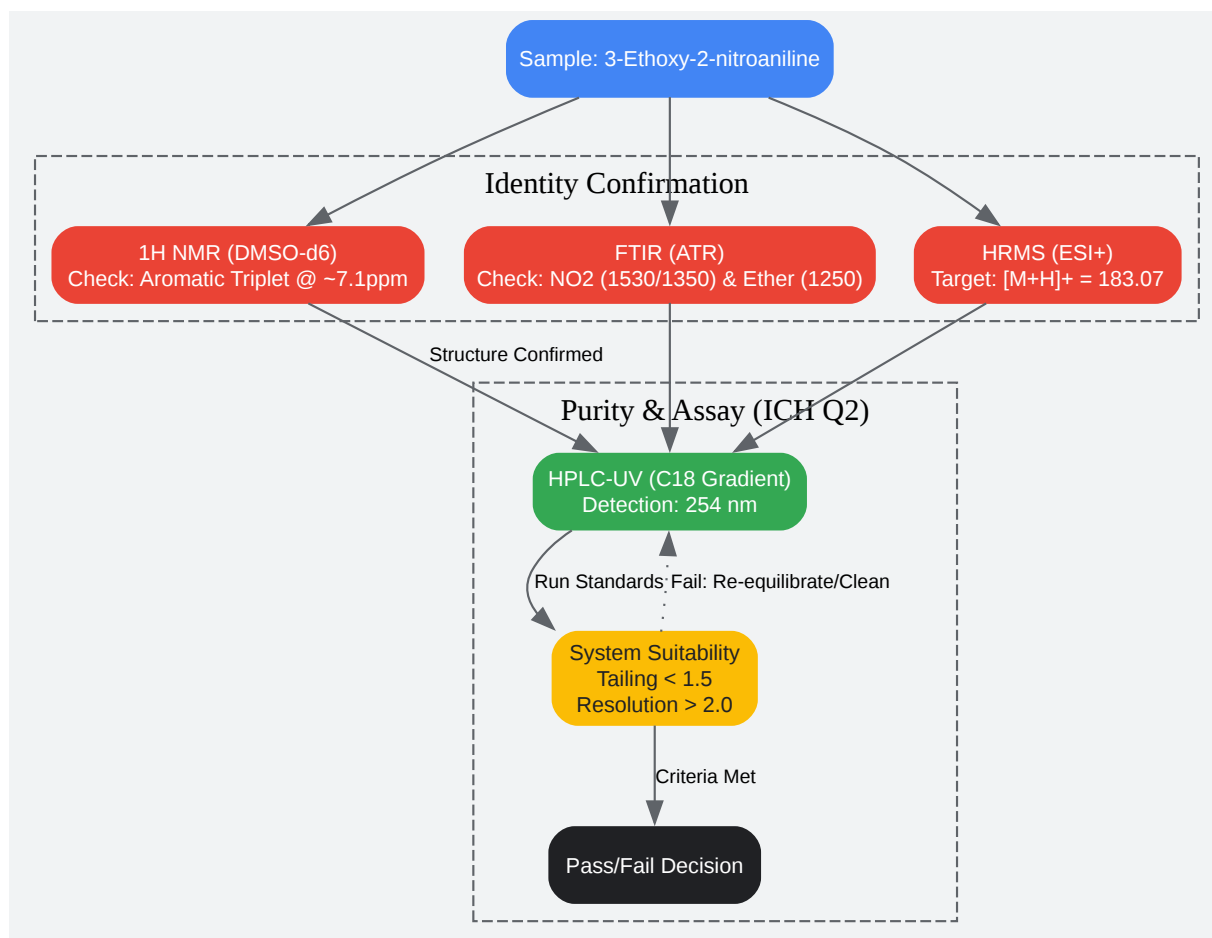
between the main peak and the nearest isomer (typically 4-ethoxy-2-nitroaniline).[\[1\]](#)

- Precision: RSD

for 5 replicate injections of the standard.

Part 3: Visualization of Analytical Logic

The following diagram illustrates the decision-making process for characterizing this molecule, integrating the "Triangulation Strategy."



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Figure 1: Analytical workflow ensuring structural identity before quantitative purity assessment.

Part 4: Validation Strategy (ICH Q2(R2) Compliance)

According to the latest ICH Q2(R2) guidelines [1], validation must demonstrate the method is "fit for purpose." [1][7][8]

Specificity (Stress Testing)

Do not rely solely on a blank injection.[1] Perform Forced Degradation:

- Acid Hydrolysis: 0.1N HCl, 60°C, 2 hours. (Assess stability of the ether linkage).
- Oxidation: 3% H₂O₂, RT, 1 hour. (Anilines are prone to N-oxidation).^[1]
- Acceptance: Peak purity index (via Diode Array Detector) must typically be > 990 for the main peak, ensuring no co-eluting degradants.^[1]

Linearity & Range

Prepare 5 concentration levels ranging from 50% to 150% of the target concentration (e.g., 0.1 mg/mL).

- Acceptance:
; y-intercept confidence interval should include zero.^[1]

Accuracy (Recovery)

Spike the analyte into a placebo matrix (if formulation) or perform standard addition to a synthetic intermediate mixture.^[1]

- Range: 80%, 100%, 120% levels.^[1]
- Acceptance: Mean recovery 98.0% – 102.0%.^[1]

Part 5: Safety & Handling

Warning: Nitroanilines are typically toxic by inhalation, ingestion, and skin absorption.^[1] They may cause methemoglobinemia.^[1]

- Engineering Controls: All weighing must be performed in a certified fume hood or powder containment enclosure.^[1]
- PPE: Double nitrile gloves and safety goggles are mandatory.^[1]

References

- International Council for Harmonisation (ICH). Validation of Analytical Procedures Q2(R2). (2024).^{[1][6][7][9]} Available at: [\[Link\]](#)

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